

A-908292 solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: A-908292

Cat. No.: B15616565

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Application Notes and Protocols for A-908292

For Researchers, Scientists, and Drug Development Professionals

Introduction

A-908292 is a potent and selective inhibitor of Acetyl-CoA Carboxylase 2 (ACC2), a key enzyme in the regulation of fatty acid metabolism.[1] With an IC50 of 23 nM for human ACC2, **A-908292** serves as a valuable tool for research into metabolic disorders.[1] In vivo studies have demonstrated that administration of **A-908292** can reduce serum glucose and triglyceride levels.[1] Furthermore, **A-908292** has been shown to stimulate the PPAR- α -dependent signaling pathway.[1] These application notes provide detailed protocols for the solubilization, storage, and handling of **A-908292** for both in vitro and in vivo studies.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C18H20N2O4S	[1]
Molecular Weight	360.43 g/mol	[1]
Appearance	Off-white to light yellow solid	MedChemExpress
CAS Number	903886-95-3	[1]

Solubility Data

The solubility of **A-908292** has been determined in various solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions. For in vivo applications, co-solvent systems are necessary to ensure solubility in aqueous environments.

Table 1: Solubility of **A-908292** in Common Solvents

Solvent	Concentration	Comments
DMSO	50 mg/mL (138.72 mM)	Requires sonication and warming to 60°C for complete dissolution. [1]
DMSO	10 mM	Readily soluble at room temperature.
Ethanol	Soluble	While specific quantitative data is not available, thiazole derivatives are generally soluble in alcohols.
Methanol	Soluble	Similar to ethanol, qualitative assessment suggests solubility.

Table 2: Formulations for In Vivo Studies

Formulation	Achievable Concentration	Protocol
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (3.47 mM)	Add solvents sequentially and mix thoroughly between each addition. ^[1]
10% DMSO, 90% (20% SBE- β -CD in saline)	≥ 1.25 mg/mL (3.47 mM)	Prepare the SBE- β -CD solution first, then add the DMSO stock. ^[1]
10% DMSO, 90% Corn Oil	≥ 1.25 mg/mL (3.47 mM)	Mix the DMSO stock with corn oil. ^[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **A-908292** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene tubes
- Vortex mixer
- Calibrated analytical balance

Protocol:

- Equilibrate the **A-908292** vial to room temperature before opening.
- Weigh out the desired amount of **A-908292** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.60 mg of **A-908292**.
- Add the appropriate volume of anhydrous DMSO to the **A-908292** powder. For the example above, add 1 mL of DMSO.

- Vortex the solution until the **A-908292** is completely dissolved. Gentle warming (up to 37°C) may be applied to aid dissolution.
- Aliquot the stock solution into smaller volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.

Preparation of a High-Concentration 50 mg/mL Stock Solution in DMSO

Materials:

- **A-908292** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene tubes
- Vortex mixer
- Water bath sonicator
- Water bath or heating block set to 60°C

Protocol:

- Equilibrate the **A-908292** vial to room temperature.
- Weigh out the desired amount of **A-908292**. To prepare 1 mL of a 50 mg/mL stock solution, use 50 mg of the compound.
- Add the corresponding volume of anhydrous DMSO (1 mL in this example).
- Vortex the mixture vigorously.
- Place the tube in a water bath sonicator and sonicate for 10-15 minutes.
- Transfer the tube to a 60°C water bath or heating block and heat for 10 minutes, with intermittent vortexing, until the solution is clear and all solid has dissolved.^[1]

- Allow the solution to cool to room temperature before use.
- Aliquot for storage as described in the previous protocol.

Storage and Stability

Powder:

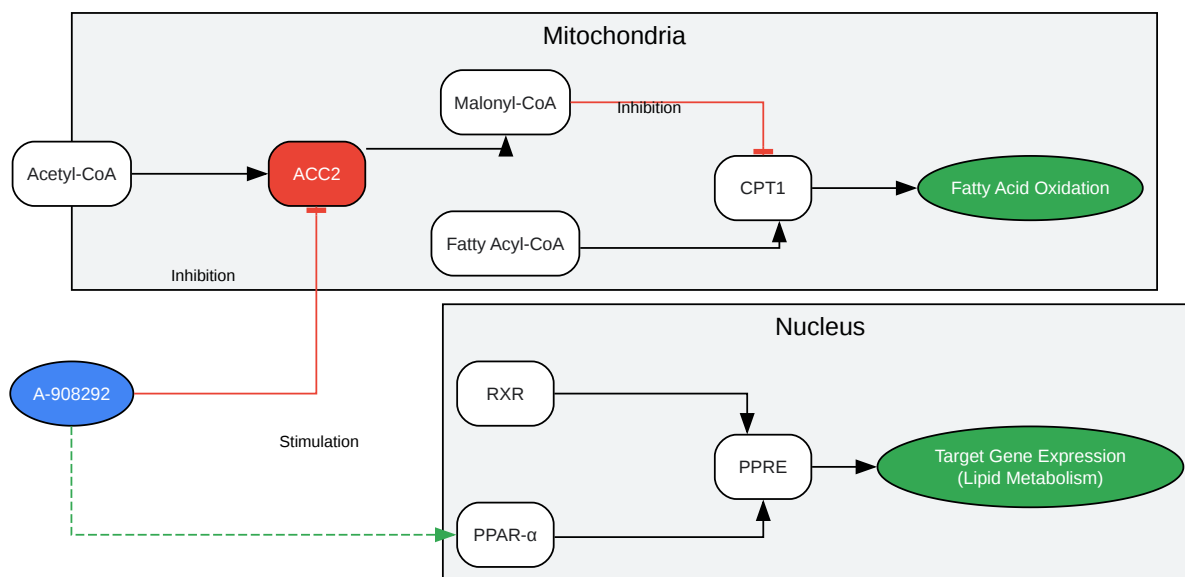
- Store at -20°C for up to 3 years.
- Store at 4°C for up to 2 years.^[1]

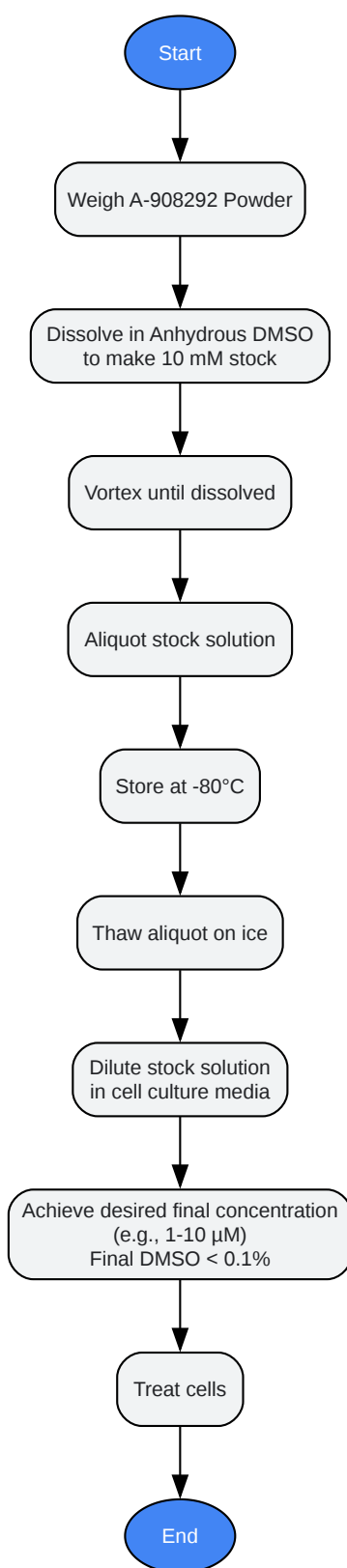
In Solvent (DMSO):

- Store stock solutions at -80°C for up to 6 months.
- Store at -20°C for up to 1 month.^[1]
- It is recommended to use freshly opened, anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can negatively impact solubility.
- Avoid multiple freeze-thaw cycles to maintain the integrity of the compound.

Signaling Pathway of A-908292

A-908292 acts as a selective inhibitor of ACC2. ACC2 is a mitochondrial enzyme that catalyzes the conversion of Acetyl-CoA to Malonyl-CoA. Malonyl-CoA allosterically inhibits Carnitine Palmitoyltransferase 1 (CPT1), the rate-limiting enzyme for the transport of long-chain fatty acids into the mitochondria for β -oxidation. By inhibiting ACC2, **A-908292** reduces the levels of Malonyl-CoA, which in turn relieves the inhibition of CPT1. This leads to an increase in fatty acid oxidation. Furthermore, the inhibition of ACC2 by **A-908292** has been shown to stimulate the PPAR- α signaling pathway, a key regulator of lipid metabolism.





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References

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